Application Notes and Protocols: GSK2647544 in High-Throughput Screening Assays

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Compound of Interest

Compound Name:	*GSK2647544*
CAS No.:	*1380426-95-8*
Cat. No.:	*B8418171*

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Introduction

GSK2647544 is a potent, selective, and orally available inhibitor of lipoprotein-associated phospholipase A2 (Lp-PLA2).[1][2] Lp-PLA2 is a calcium-independent phospholipase A2 primarily secreted by monocyte-derived macrophages.[2] This enzyme is associated with low-density lipoprotein (LDL) in plasma and is implicated in the pathogenesis of atherosclerosis and neurodegenerative diseases, such as Alzheimer's disease, by generating pro-inflammatory mediators.[3][4] **GSK2647544** has been investigated in clinical trials and has been shown to be brain-penetrant in humans. These application notes provide a detailed overview of the use of **GSK2647544** in the context of high-throughput screening (HTS) for the discovery of Lp-PLA2 inhibitors.

Mechanism of Action

GSK2647544 exerts its therapeutic effect by inhibiting the enzymatic activity of Lp-PLA2. This inhibition blocks the hydrolysis of oxidized phospholipids, thereby reducing the production of

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pro-inflammatory lipids. The primary application explored for **GSK2647544** has been in the context of Alzheimer's disease.

Quantitative Data

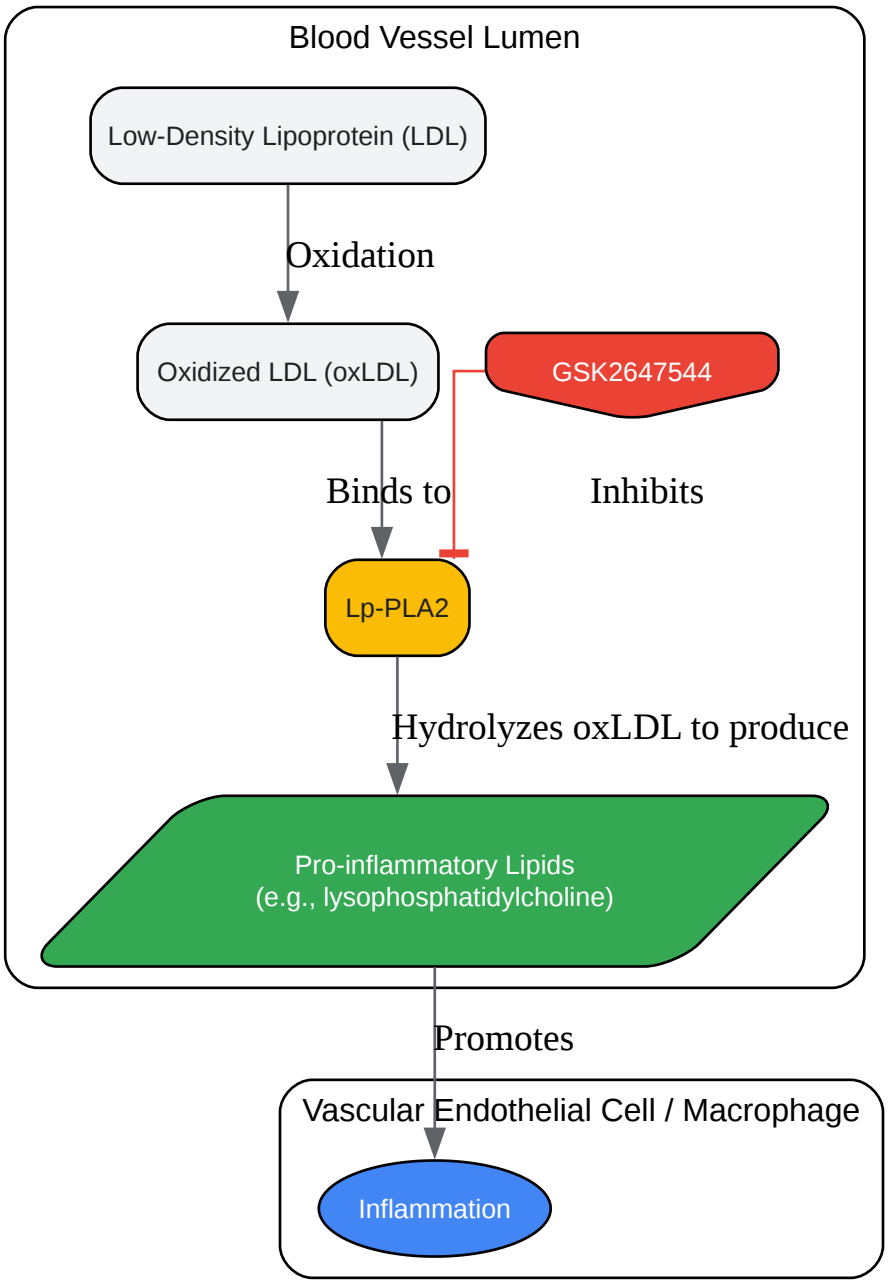
The inhibitory potency of **GSK2647544** has been determined in various assays. The following table summarizes key quantitative data for the compound.

Parameter	Value	Target/System	Reference
IC50 (free drug in brain)	0.008 nM	Lp-PLA2 in human brain tissue	
IC50	0.12 µM	Cytochrome P450 3A4 (atorvastatin as substrate)	
IC50	2.9 µM	Cytochrome P450 3A4 (midazolam and nifedipine as substrates)	

Signaling Pathway

The following diagram illustrates the role of Lp-PLA2 in the inflammatory cascade and the point of inhibition by **GSK2647544**.

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Caption: Role of Lp-PLA2 in inflammation and inhibition by **GSK2647544**.

High-Throughput Screening Protocol for Lp-PLA2 Inhibitors

The following is a detailed protocol for a colorimetric-based high-throughput screening assay to identify inhibitors of human Lp-PLA2, a method suitable for the discovery of compounds like

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GSK2647544.

Assay Principle

This assay utilizes a chromogenic substrate, 1-myristoyl-2-(4-nitrophenylsuccinyl)-sn-glycero-3-phosphocholine (MNP), which is hydrolyzed by Lp-PLA2 to produce a colored product, 4-nitrophenol. The increase in absorbance at 405 nm is directly proportional to the Lp-PLA2 activity. Inhibitors of Lp-PLA2 will reduce the rate of this reaction.

Materials and Reagents

- Recombinant human Lp-PLA2
- Assay Buffer: 100 mM Tris-HCl, pH 7.2, 1 mM EGTA
- Substrate: 1-myristoyl-2-(4-nitrophenylsuccinyl)-sn-glycero-3-phosphocholine (MNP)
- Test compounds (e.g., **GSK2647544**) dissolved in DMSO
- 384-well clear, flat-bottom microplates
- Microplate reader capable of measuring absorbance at 405 nm

Experimental Protocol

- Compound Plating:
  - Prepare serial dilutions of test compounds in DMSO.
  - Using an acoustic liquid handler, dispense 50 nL of each compound dilution into the wells of a 384-well plate.
  - For control wells, dispense 50 nL of DMSO (for 100% activity) and a known Lp-PLA2 inhibitor (for 0% activity).
- Enzyme Preparation and Dispensing:
  - Prepare a solution of recombinant human Lp-PLA2 in assay buffer to the desired final concentration.

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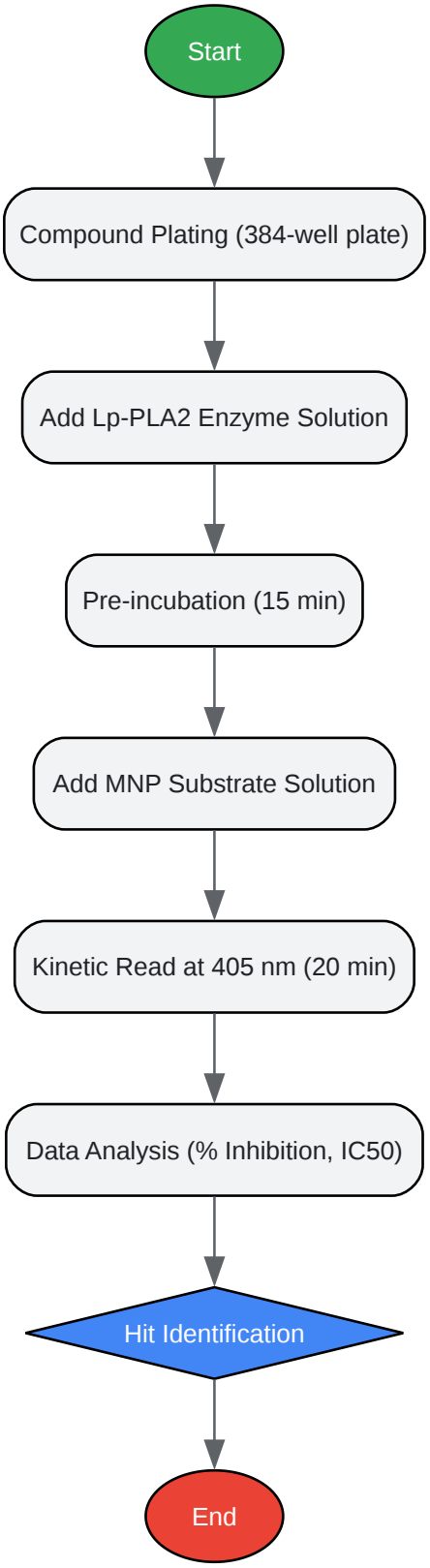
- Dispense 10 µL of the enzyme solution into each well of the 384-well plate containing the test compounds.
- Incubate the plate at room temperature for 15 minutes to allow for compound-enzyme interaction.

- Substrate Preparation and Reaction Initiation:
  - Prepare a solution of the MNP substrate in the assay buffer.
  - Initiate the enzymatic reaction by dispensing 10 µL of the substrate solution into each well.
- Data Acquisition:
  - Immediately place the plate in a microplate reader pre-set to 37°C.
  - Measure the absorbance at 405 nm every minute for 20 minutes (kinetic read).
- Data Analysis:
  - Calculate the rate of reaction (Vmax) for each well from the linear portion of the kinetic curve.
  - Normalize the data using the high (DMSO) and low (known inhibitor) controls: % Inhibition = 100 * (1 - (Vmax_compound - Vmax_low_control) / (Vmax_high_control - Vmax_low_control))
  - Plot the % inhibition against the compound concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.

HTS Workflow Diagram

The following diagram outlines the key steps of the high-throughput screening workflow for identifying Lp-PLA2 inhibitors.

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Caption: HTS workflow for Lp-PLA2 inhibitor screening.

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Representative HTS Data

The following table presents hypothetical data from a high-throughput screen for an Lp-PLA2 inhibitor, illustrating a dose-response relationship.

Compound Concentration (nM)	% Inhibition (Run 1)	% Inhibition (Run 2)	Average % Inhibition
0.01	5.2	6.1	5.7
0.1	15.8	14.9	15.4
1	48.9	51.2	50.1
10	85.3	86.1	85.7
100	98.7	99.1	98.9
1000	99.5	99.8	99.7

Note: This data is for illustrative purposes only and does not represent actual experimental results for **GSK2647544**.

Conclusion

GSK2647544 is a well-characterized, potent inhibitor of Lp-PLA2. The high-throughput screening protocols outlined in these application notes provide a robust framework for the identification and characterization of novel Lp-PLA2 inhibitors. The colorimetric assay described is amenable to automation and suitable for large-scale screening campaigns, enabling the discovery of new chemical entities that can modulate the Lp-PLA2 pathway for therapeutic benefit.

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